

In-Depth Technical Guide to the Structural Elucidation of Morusin

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Compound of Interest

Compound Name: CI 750
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of Morusin, a prenylated flavonoid with significant therapeutic potential. The information presented herein is intended to support research and development efforts in the fields of medicinal chemistry, pharmacology, and drug discovery.

Introduction

Morusin (IUPAC Name: 2-(2,4-dihydroxyphenyl)-5-hydroxy-8,8-dimethyl-3-(3-methylbut-2-enyl)pyrano[2,3-h]chromen-4-one) is a naturally occurring prenylated flavonoid predominantly isolated from the root bark of plants in the Morus genus, such as Morus alba L.^{[1][2]} Its complex chemical structure, featuring a flavone backbone with multiple hydroxyl groups, a prenyl group, and a dimethylpyran ring, contributes to its diverse pharmacological activities.^{[1][2]} Morusin has garnered considerable attention for its potential anticancer, anti-inflammatory, antioxidant, and antimicrobial properties.^[3] A thorough understanding of its molecular structure is fundamental to elucidating its mechanism of action and for the rational design of novel therapeutic agents.

This guide details the key experimental techniques and data used to determine the precise atomic arrangement of the Morusin molecule.

Structural and Physicochemical Data

The structural elucidation of Morusin has been accomplished through a combination of spectroscopic and spectrometric techniques. The quantitative data derived from these analyses are summarized below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₄ O ₆	[3]
Molecular Weight	420.5 g/mol	[3]
¹ H-NMR	See Table 2 for detailed assignments	
¹³ C-NMR	See Table 2 for detailed assignments	
High-Resolution Mass Spectrometry (HRMS)	[M-H] ⁻ at m/z 419.1500 (calculated for C ₂₅ H ₂₃ O ₆ , 419.1495)	

Experimental Protocols

The following sections outline the detailed methodologies employed for the isolation and structural characterization of Morusin.

Isolation and Purification of Morusin

Morusin is typically isolated from the dried and powdered root bark of *Morus alba*. The general procedure is as follows:

- **Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, commonly methanol or ethanol, at room temperature. This process is often repeated multiple times to ensure exhaustive extraction of the secondary metabolites.

- **Concentration:** The resulting crude extract is concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.
- **Fractionation:** The concentrated extract is then subjected to column chromatography for fractionation. A variety of stationary phases can be employed, including silica gel and Sephadex LH-20, with a gradient of solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and methanol) to separate the components based on their polarity.
- **Purification:** Fractions containing Morusin, as identified by thin-layer chromatography (TLC), are pooled and further purified using preparative high-performance liquid chromatography (HPLC) to obtain the pure compound.

Spectroscopic and Spectrometric Analyses

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms. For Morusin, a suite of NMR experiments is performed:

- **Sample Preparation:** A few milligrams of purified Morusin are dissolved in a deuterated solvent, typically methanol- d_4 (CD_3OD) or dimethyl sulfoxide- d_6 ($DMSO-d_6$), and placed in an NMR tube.
- **1H -NMR Spectroscopy:** This experiment identifies the number and type of protons in the molecule and their neighboring protons.
- **^{13}C -NMR Spectroscopy:** This experiment determines the number and type of carbon atoms in the molecule.
- **2D NMR Spectroscopy:**
 - **COSY (Correlation Spectroscopy):** Identifies proton-proton couplings, revealing which protons are adjacent to each other in the molecular structure.
 - **HSQC (Heteronuclear Single Quantum Coherence):** Correlates directly bonded proton and carbon atoms.

- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds apart, which is crucial for piecing together the molecular skeleton.

Table 2: ^1H and ^{13}C NMR Chemical Shift Assignments for Morusin (in CD_3OD)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
2	163.7	
3	111.9	
4	182.5	
4a	102.7	
5	161.9	
6	98.5	6.22 (s)
7	157.2	
8	107.5	
8a	155.8	
1'	113.1	
2'	158.8	7.15 (d, 8.3)
3'	102.9	6.35 (d, 2.3)
4'	157.9	
5'	107.2	
6'	131.2	
1''	22.3	3.25 (d, 7.2)
2''	122.9	5.20 (t, 7.2)
3''	131.8	
4''	25.9	
5''	17.8	
7''	78.5	
8''	28.3	
9''	28.3	

10"	127.8	6.60 (d, 9.9)
11"	115.5	5.55 (d, 9.9)

Data compiled from published literature.

HRMS is employed to determine the precise molecular weight and elemental composition of Morusin.

- **Method:** Electrospray ionization (ESI) is a common technique used for the analysis of flavonoids like Morusin. The purified compound is introduced into the mass spectrometer, where it is ionized.
- **Data Analysis:** The mass-to-charge ratio (m/z) of the molecular ion is measured with high accuracy. The fragmentation pattern observed in tandem mass spectrometry (MS/MS) experiments provides further structural information by breaking the molecule into smaller, identifiable pieces. For Morusin, the fragmentation often involves characteristic losses of the prenyl group and cleavages of the chromenone ring system.

While spectroscopic and spectrometric methods provide robust evidence for the planar structure and connectivity of Morusin, X-ray crystallography would offer the definitive three-dimensional structure, including its stereochemistry. However, to date, a single-crystal X-ray structure of Morusin has not been widely reported in the public domain. The successful crystallization of Morusin would be a significant step forward in understanding its precise spatial arrangement and interaction with biological targets.

Signaling Pathways and Experimental Workflows

Morusin has been shown to modulate several key signaling pathways implicated in various diseases, particularly cancer. Understanding these interactions is crucial for its development as a therapeutic agent.

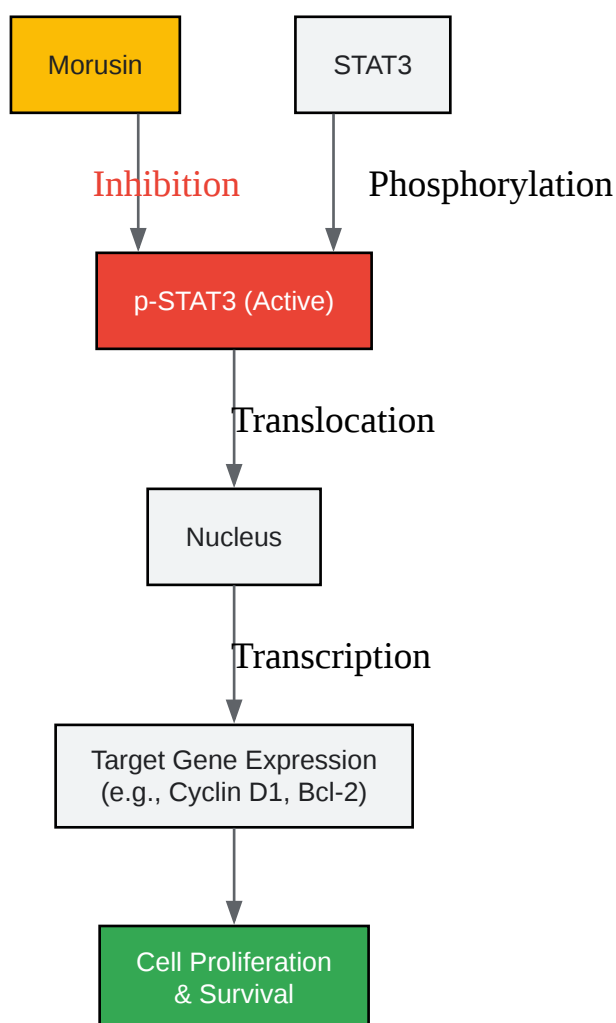
Key Signaling Pathways Modulated by Morusin

- **STAT3 Pathway:** Morusin has been reported to inhibit the phosphorylation and activation of Signal Transducer and Activator of Transcription 3 (STAT3), a key protein involved in cell proliferation, survival, and angiogenesis.

- **MAPK Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway, which regulates cell growth and differentiation, is also affected by Morusin.
- **NF-κB Pathway:** Morusin can suppress the activation of Nuclear Factor-kappa B (NF-κB), a critical mediator of inflammatory responses.
- **PI3K/AKT Pathway:** The Phosphoinositide 3-kinase (PI3K)/AKT signaling pathway, which is crucial for cell survival and growth, is another target of Morusin.

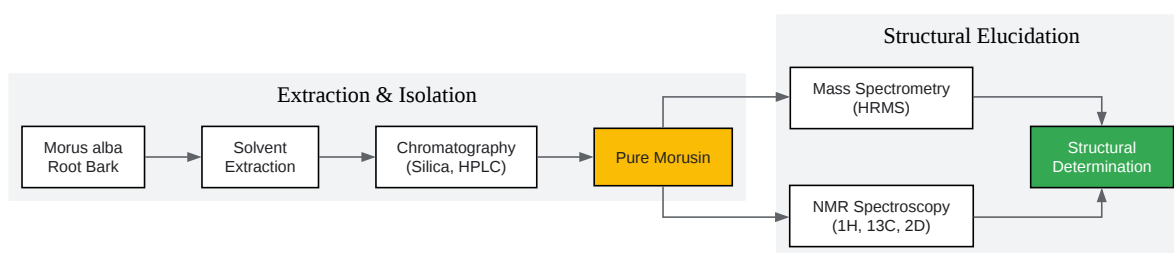
Diagrams of Signaling Pathways and Workflows

The following diagrams, generated using Graphviz, illustrate a key signaling pathway affected by Morusin and a typical experimental workflow for its analysis.



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Morusin's inhibitory effect on the STAT3 signaling pathway.



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General experimental workflow for Morusin's isolation and structural elucidation.

Conclusion

The structural elucidation of Morusin, achieved through a combination of sophisticated spectroscopic and spectrometric techniques, has been pivotal in understanding its chemical nature and biological activities. The detailed experimental protocols and quantitative data presented in this guide provide a solid foundation for researchers engaged in the study of this promising natural product. Further investigation, particularly the determination of its single-crystal X-ray structure, will undoubtedly provide deeper insights into its mechanism of action and facilitate the development of Morusin-based therapeutics.

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